

NP (366-374) peptide stability and storage conditions

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Compound of Interest

Compound Name: *Influenza A NP (366-374)*

Cat. No.: *B12375292*

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Technical Support Center: NP (366-374) Peptide

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage conditions for the NP (366-374) peptide.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for lyophilized NP (366-374) peptide?

For long-term stability, lyophilized NP (366-374) peptide should be stored at -20°C or lower.^{[1][2][3][4][5][6]} Some sources suggest that -80°C is even better for preserving peptide integrity over several years.^{[7][8][9]} For short-term storage of a few weeks, 4°C is acceptable.^[4]

Q2: How long can I store the lyophilized NP (366-374) peptide?

When stored at -20°C or -80°C in a tightly sealed container, protected from light and moisture, the lyophilized peptide can be stable for several years.^{[2][8][10]} At room temperature, stability is reduced to weeks or months.

Q3: What is the best way to reconstitute the NP (366-374) peptide?

The NP (366-374) peptide is freely soluble in water.[1][3] For reconstitution, use a sterile, high-purity solvent such as sterile water. To ensure a homogenous solution, gentle vortexing, homogenization, or sonication can be employed.[3]

Q4: What are the recommended storage conditions for the reconstituted NP (366-374) peptide?

Once reconstituted, the peptide solution is significantly less stable than its lyophilized form.[2] It is crucial to aliquot the solution into single-use volumes and store them at -20°C or lower to minimize degradation from repeated freeze-thaw cycles.[1][2][3] Some sources recommend using the reconstituted peptide within a few weeks when stored at 2-8°C.[4] For longer-term storage of the solution, -80°C for up to six months is suggested.[9]

Q5: What factors can affect the stability of the NP (366-374) peptide?

The stability of the NP (366-374) peptide, with the sequence ASNENMETM, can be influenced by several factors:

- **Amino Acid Composition:** The presence of Methionine (Met) makes it susceptible to oxidation, while Asparagine (Asn) can undergo deamidation.[2][8][10]
- **Temperature:** Higher temperatures accelerate degradation.[4][7][11]
- **Moisture:** The presence of water can lead to hydrolysis, especially in the lyophilized state.[4][8] It is recommended to allow the peptide vial to warm to room temperature in a desiccator before opening to prevent condensation.
- **Oxygen:** Exposure to air can lead to oxidation of methionine residues.[2][10]
- **pH:** Extreme pH values can cause hydrolysis of the peptide bonds.[7][11] For peptides in solution, a pH range of 5-6 is often recommended to enhance stability.[2]
- **Repeated Freeze-Thaw Cycles:** These cycles can degrade the peptide in solution.[2][12]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Difficulty dissolving the peptide	Improper storage leading to aggregation; incorrect solvent.	While NP (366-374) is water-soluble, if issues arise, ensure the peptide has been stored correctly. Use of a vortex mixer or sonicator can aid in dissolving the peptide. ^[3] Ensure the solvent is of high purity.
Loss of biological activity	Peptide degradation due to improper storage (temperature, moisture, oxidation), or multiple freeze-thaw cycles.	Always store the lyophilized peptide at -20°C or -80°C. After reconstitution, aliquot and store at -20°C or colder. Avoid repeated freeze-thaw cycles. ^{[2][12]}
Precipitation observed in the reconstituted peptide solution after thawing	Peptide aggregation or poor solubility at the stored concentration.	Centrifuge the vial to pellet the precipitate. Use the clear supernatant. For future use, consider reconstituting at a lower concentration or using a different buffer system (pH 5-6).
Discoloration of the lyophilized powder	Oxidation or other forms of degradation.	This may indicate compromised peptide quality. It is advisable to use a fresh vial of the peptide for critical experiments.

Data Presentation

Table 1: Recommended Storage Conditions for NP (366-374) Peptide

Form	Temperature	Duration	Key Considerations
Lyophilized	-20°C to -80°C	Years[2][8]	Store in a tightly sealed vial, protected from light and moisture.[2]
2-8°C	1-2 Years (for most peptides)[8]	Short-term storage only.	
Room Temperature	Weeks to Months	Not recommended for long-term storage.	
Reconstituted	-20°C to -80°C	Weeks to Months[2][9]	Aliquot to avoid freeze-thaw cycles.[1][2][3]
2-8°C	Weeks[4]	For short-term use only.	

Experimental Protocols

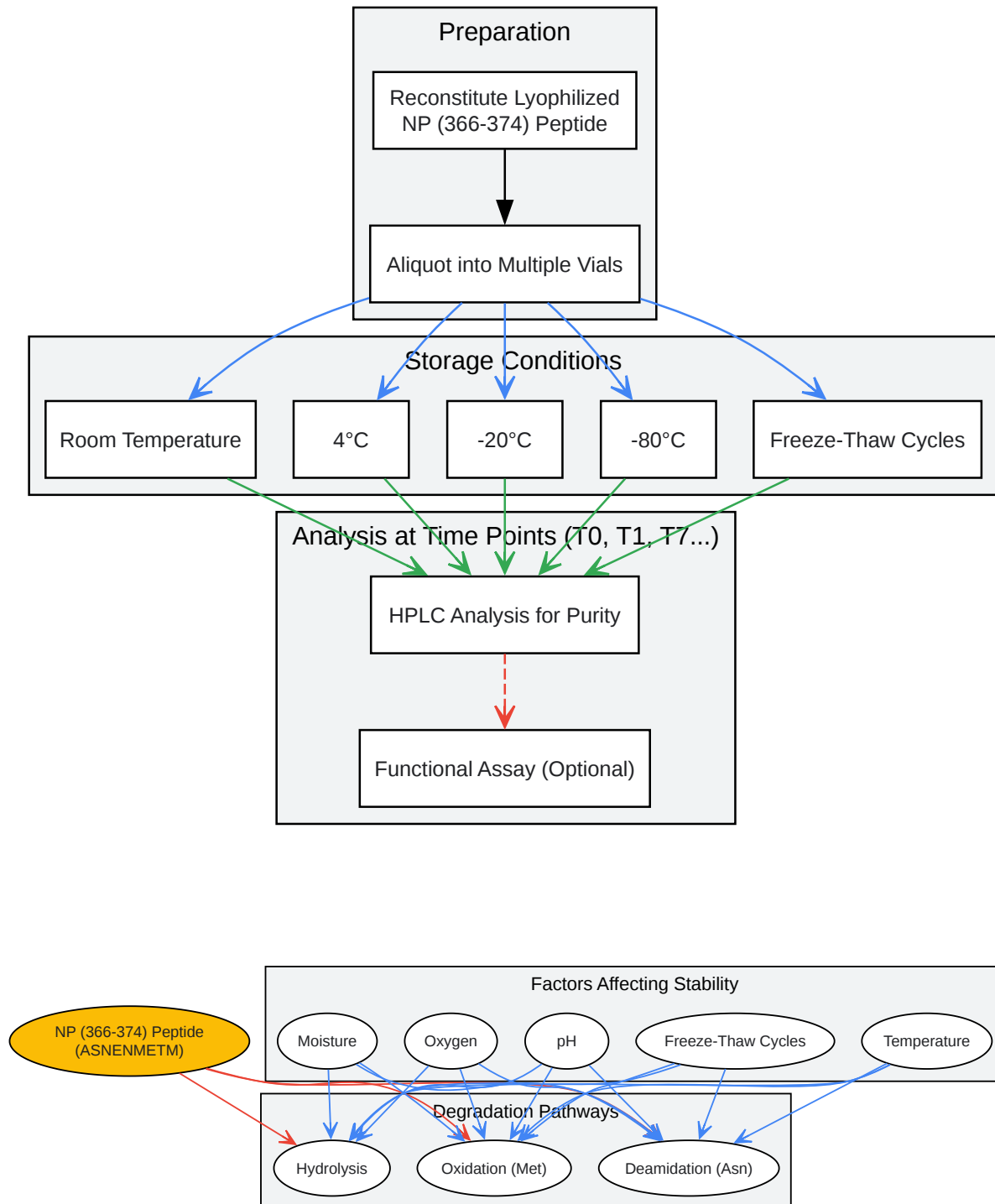
Protocol: General Assessment of NP (366-374) Peptide Stability

This protocol outlines a general method for assessing the stability of the NP (366-374) peptide under different storage conditions.

- Reconstitution: Reconstitute a known amount of lyophilized NP (366-374) peptide in a suitable sterile solvent (e.g., sterile water) to a precise final concentration.
- Aliquoting and Storage:
 - Divide the reconstituted peptide solution into multiple aliquots in sterile, sealed vials.
 - Create separate sets of aliquots for each storage condition to be tested (e.g., 4°C, -20°C, -80°C, and room temperature).

- Also, include a set of aliquots that will undergo multiple freeze-thaw cycles (e.g., daily thawing and refreezing for a week).
- Time Points: Designate several time points for analysis (e.g., Day 0, Day 1, Day 7, Day 30, Day 90).
- Analysis: At each time point, retrieve one aliquot from each storage condition and analyze for peptide integrity and purity. The primary method for this is High-Performance Liquid Chromatography (HPLC).
 - HPLC Analysis: Use a reverse-phase HPLC column suitable for peptides.
 - Mobile Phase: A gradient of water and acetonitrile with a constant concentration of an ion-pairing agent like trifluoroacetic acid (TFA) is typically used.
 - Detection: Monitor the elution profile at a specific wavelength (e.g., 214 nm or 280 nm).
 - Data Interpretation: Compare the chromatograms of the stored samples to the Day 0 sample. The appearance of new peaks or a decrease in the area of the main peptide peak indicates degradation. Purity can be calculated as the percentage of the main peak area relative to the total peak area.
- Functional Assay (Optional): To assess biological activity, a functional assay relevant to the NP (366-374) peptide's use (e.g., T-cell activation assay, peptide-MHC binding assay) can be performed at each time point.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Visualizations



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